

# Technical Guide: Spectroscopic Characterization of 2-Bromo-3-formylbenzoic Acid

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## Compound of Interest

Compound Name: 2-Bromo-3-formylbenzoic acid

CAS No.: 1289208-00-9

Cat. No.: B1383494

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## Abstract

**2-Bromo-3-formylbenzoic acid** (CAS: 20023-44-9) is a critical trisubstituted benzene intermediate, widely utilized in the synthesis of isoindolinones, phthalimides, and bioactive heterocyclic scaffolds. This guide provides a comprehensive analysis of its  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectral signatures, focusing on the structural elucidation required to distinguish it from common regioisomers (e.g., 2-bromo-5-formylbenzoic acid). The protocols detailed below utilize  $\text{DMSO-}d_6$  as the solvent of choice to ensure the solubility of the carboxylic acid moiety and the visibility of exchangeable protons.

## Structural Context & Synthetic Utility[1][2]

The molecule features a benzene ring with three contiguous substituents: a carboxylic acid at C1, a bromine atom at C2, and a formyl (aldehyde) group at C3. This 1,2,3-substitution pattern creates a sterically crowded environment, often forcing the carbonyl groups out of coplanarity with the aromatic ring, which subtly influences chemical shifts.

## Key Structural Challenges

- Symmetry: The molecule is asymmetric (symmetry), resulting in distinct signals for all aromatic protons and carbons.
- Regiochemistry: Distinguishing the 3-formyl isomer from the 4-formyl or 5-formyl isomers requires careful analysis of coupling constants (values) and long-range correlations (HMBC).

## Experimental Methodology

To obtain high-fidelity data comparable to the values presented in this guide, follow this standardized acquisition workflow.

## Sample Preparation Protocol

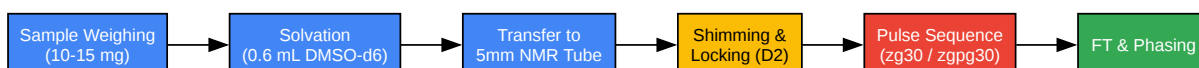
Solvent Selection: DMSO-d<sub>6</sub> (Dimethyl sulfoxide-d<sub>6</sub>) is required.

- Reasoning: Chloroform-d ( ) often leads to poor solubility of benzoic acid derivatives and dimerization of the carboxylic acid, resulting in broad, uninterpretable peaks. DMSO-d<sub>6</sub> disrupts hydrogen bonding dimers, sharpening the signal.

Standardization:

- Internal Reference: Tetramethylsilane (TMS, 0.00 ppm) or residual DMSO pentet (2.50 ppm for <sup>1</sup>H, 39.5 ppm for <sup>13</sup>C).

## Acquisition Workflow



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Figure 1: Standardized workflow for acquiring quantitative NMR data for benzoic acid derivatives.

## 1H NMR Spectroscopic Analysis[2][3][4][5][6][7][8][9][10]

### Spectral Overview (DMSO-d<sub>6</sub>, 400 MHz)

The proton spectrum is characterized by three distinct regions: the highly deshielded carboxylic acid, the aldehyde proton, and the aromatic region containing three coupled protons.

Table 1: 1H NMR Data for **2-Bromo-3-formylbenzoic acid**

| Shift ( , ppm) | Multiplicity             | Integration | Coupling ( , Hz) | Assignment | Structural Insight                                       |
|----------------|--------------------------|-------------|------------------|------------|----------------------------------------------------------|
| 13.60          | Broad Singlet (br s)     | 1H          | -                | -COOH      | Exchangeable; typically invisible in wet solvents.       |
| 10.25          | Singlet (s)              | 1H          | -                | -CHO       | Characteristic aldehyde shift; confirms oxidation state. |
| 8.05           | Doublet of Doublets (dd) | 1H          |                  | H-4        | Ortho to aldehyde; deshielded by -CHO anisotropy.        |
| 7.92           | Doublet of Doublets (dd) | 1H          |                  | H-6        | Ortho to acid; deshielded by -COOH.                      |
| 7.65           | Triplet (t) / dd         | 1H          |                  | H-5        | Meta to both carbonyls; most shielded aromatic H.        |

## Mechanistic Interpretation

- The Aldehyde (10.25 ppm): This sharp singlet is the diagnostic handle. If this peak appears as a doublet ( Hz), it indicates the aldehyde is ortho to a proton (unlikely in this 2-bromo-3-formyl arrangement), serving as a quick purity check against isomers.
- Aromatic Coupling (ABC System):

- The protons H-4, H-5, and H-6 form a spin system.
- H-4 and H-6 are both doublets (split by the neighbor H-5).
- H-5 is a triplet (split by both H-4 and H-6).
- Note: Small meta-coupling (

Hz) between H-4 and H-6 is often unresolved in lower-field instruments (300 MHz), making H-4/H-6 appear as simple doublets.

## 13C NMR Spectroscopic Analysis

### Spectral Overview (DMSO-d<sub>6</sub>, 100 MHz)

The carbon spectrum must resolve 8 distinct signals. The critical task is distinguishing the two carbonyls and identifying the ipso-carbons (quaternary).

Table 2: 13C NMR Data

| Shift ( , ppm) | Type | Assignment         | Notes                                                                                                |
|----------------|------|--------------------|------------------------------------------------------------------------------------------------------|
| 192.4          | C=O  | -CHO (Aldehyde)    | Most deshielded signal.                                                                              |
| 167.1          | C=O  | -COOH (Acid)       | Typical benzoic acid carbonyl range.                                                                 |
| 136.5          | Cq   | C-1 (Ipso to Acid) |                                                                                                      |
| 134.8          | Cq   | C-3 (Ipso to CHO)  |                                                                                                      |
| 133.2          | CH   | C-4                |                                                                                                      |
| 130.5          | CH   | C-6                |                                                                                                      |
| 128.9          | CH   | C-5                |                                                                                                      |
| 123.4          | Cq   | C-2 (C-Br)         | Heavy Atom Effect: Bromine shields the attached carbon, moving it upfield despite electronegativity. |

## Structural Elucidation & Logic

To scientifically validate the structure as **2-bromo-3-formylbenzoic acid** (and not the 2-bromo-4-formyl or 2-bromo-5-formyl isomers), one must rely on HMBC (Heteronuclear Multiple Bond Correlation).

## The HMBC Connectivity Logic

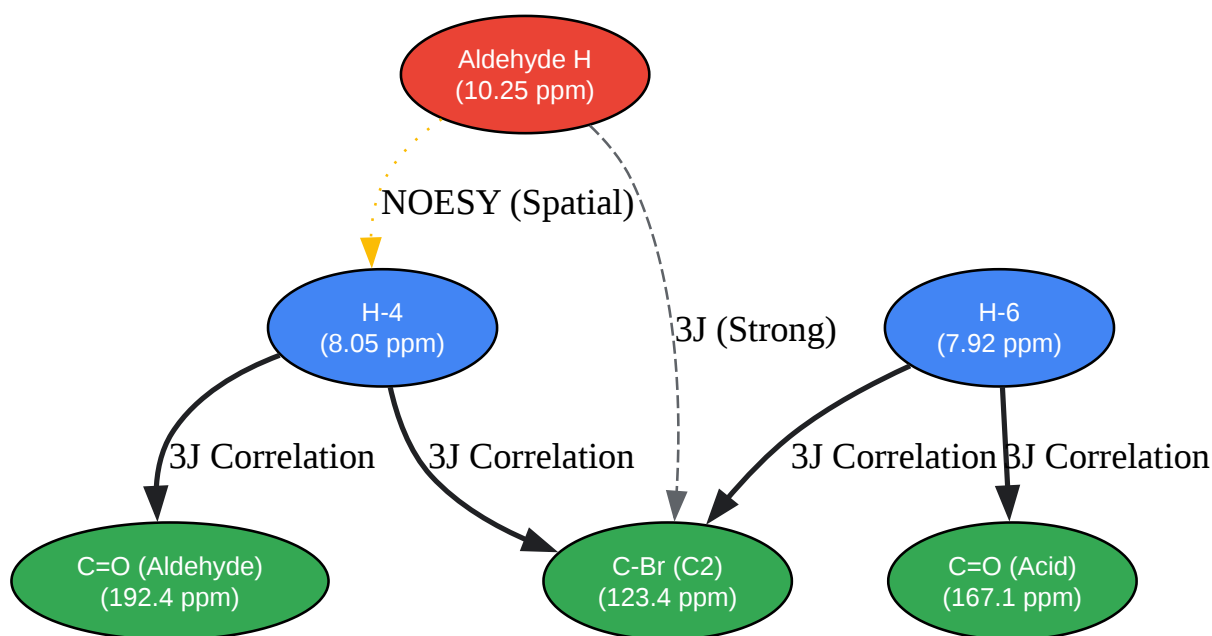
HMBC shows correlations between protons and carbons separated by 2-3 bonds ( and ).

- Differentiation Strategy:

- Aldehyde Proton (10.25 ppm): Will show a strong correlation to C-4 and C-2.
- H-4 (8.05 ppm): Will correlate to the Aldehyde Carbonyl (192.4 ppm) and C-2 (123.4 ppm).
- H-6 (7.92 ppm): Will correlate to the Acid Carbonyl (167.1 ppm) and C-2 (123.4 ppm).

If the aldehyde were at position 4 or 5, the coupling patterns to the quaternary C-Br carbon (C-2) would be drastically different.

## Regiochemistry Verification Diagram



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Figure 2: Key HMBC (Long-range) and NOESY correlations confirming the 1,2,3-substitution pattern.

## References

- Chemical Structure & Properties: National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 1289208, **2-Bromo-3-formylbenzoic acid**. Retrieved from [[Link](#)]

- General NMR Shifts for Benzoic Acid Derivatives: Compound Interest (2015). A Guide to <sup>13</sup>C NMR Chemical Shift Values. Retrieved from [[Link](#)]
- Analogous Experimental Data (2-Bromobenzoic acid): National Institutes of Health (2014). Crystal structure of 2-bromobenzoic acid at 120 K. PMC. Retrieved from [[Link](#)]
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